

An In-depth Technical Guide to the Solubility of 4-Aminobenzophenone

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Compound of Interest

Compound Name: 4-Aminobenzophenone

Cat. No.: B072274

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-Aminobenzophenone** (4-ABP) in water and various organic solvents. The information is curated for professionals in research and development who require precise data and methodologies for their work with this compound.

Quantitative Solubility Data

The solubility of **4-Aminobenzophenone** is a critical parameter in its application, influencing everything from reaction kinetics to formulation and bioavailability. Below is a summary of available quantitative and qualitative solubility data.

Table 1: Solubility of **4-Aminobenzophenone** in Various Solvents

| Solvent | Chemical Formula | Solubility | Temperature (°C) | Citation |
|---------------------------|---|---------------------------|------------------|----------|
| Water | H ₂ O | 0.1 g / 100 mL | Not Specified | [1] |
| Water | H ₂ O | Limited/Sparingly Soluble | Not Specified | [2] |
| Ethyl Acetate | C ₄ H ₈ O ₂ | 17 g / 100 mL | Ambient | |
| Ethanol | C ₂ H ₅ OH | 10 g / 100 mL | Ambient | |
| o-Xylene | C ₈ H ₁₀ | 1 g / 100 mL | Ambient | |
| Chloroform | CHCl ₃ | Soluble | Not Specified | |
| Dichloromethane | CH ₂ Cl ₂ | Soluble | Not Specified | [3] |
| Dimethyl Sulfoxide (DMSO) | C ₂ H ₆ OS | Soluble | Not Specified | [3] |
| Acetone | C ₃ H ₆ O | Soluble | Not Specified | [3] |
| Ether | (C ₂ H ₅) ₂ O | Soluble | Not Specified | [4] |
| Alcohol | R-OH | Soluble | Not Specified | [4] |

Note: "Soluble" indicates that the source stated solubility without providing specific quantitative values. "Ambient" temperature is generally considered to be in the range of 20-25 °C.

Experimental Protocol: Determination of Solubility by the Gravimetric Method

The following is a detailed methodology for determining the solubility of **4-Aminobenzophenone** in a given solvent using the gravimetric method. This method is reliable for obtaining precise quantitative solubility data.[5][6][7]

I. Materials

- **4-Aminobenzophenone** (high purity)

- Solvent of interest (analytical grade)
- Analytical balance (readable to at least 0.1 mg)
- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane, vacuum filtration setup)
- Vials or flasks with secure closures
- Drying oven
- Desiccator

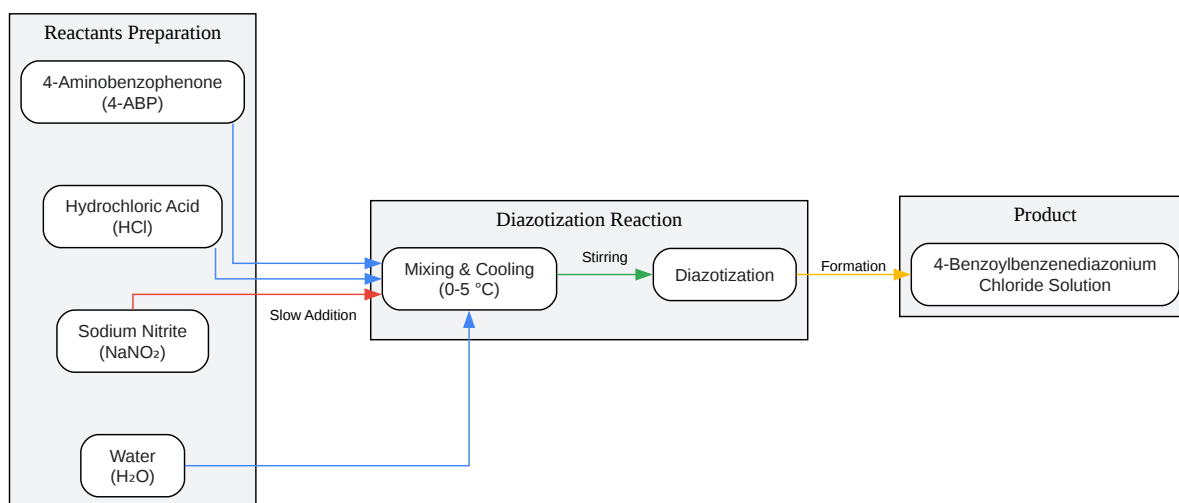
II. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **4-Aminobenzophenone** to a known volume of the solvent in a sealed vial or flask. The presence of undissolved solid is crucial to ensure saturation.
 - Place the sealed container in a thermostatic shaker or water bath set to the desired temperature.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure the solution reaches saturation.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, cease agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to maintain the experimental temperature.
 - Immediately filter the solution through a syringe filter into a pre-weighed, clean, and dry container. Filtration is critical to remove any undissolved microcrystals.
- Solvent Evaporation:

- Weigh the container with the filtered saturated solution to determine the mass of the solution.
- Carefully evaporate the solvent from the solution. This can be achieved by placing the container in a drying oven at a temperature below the boiling point of the solvent and the melting point of **4-Aminobenzophenone** (m.p. 121-124 °C). A gentle stream of nitrogen can be used to accelerate evaporation.
- Continue the drying process until a constant weight of the solid residue (**4-Aminobenzophenone**) is achieved.
- Data Calculation:
 - Let M_1 be the mass of the empty container.
 - Let M_2 be the mass of the container with the saturated solution.
 - Let M_3 be the mass of the container with the dried **4-Aminobenzophenone** residue.
 - The mass of the dissolved **4-Aminobenzophenone** is $(M_3 - M_1)$.
 - The mass of the solvent is $(M_2 - M_3)$.
 - The solubility can then be expressed in various units, such as g/100 g of solvent or g/100 mL of solvent (if the density of the solvent at the experimental temperature is known).

Experimental Workflow: Synthesis of 4-Benzoylbenzenediazonium Chloride

4-Aminobenzophenone can be converted to a diazonium salt through a diazotization reaction, a common and important transformation in organic synthesis.^{[8][9][10]} The following diagram illustrates the workflow for the synthesis of 4-benzoylbenzenediazonium chloride.



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Caption: Workflow for the synthesis of 4-benzoylbenzenediazonium chloride.

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